

Technical Support Center: Diethyl Chlorothiophosphate Waste Management

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl chlorothiophosphate

Cat. No.: B041372

[Get Quote](#)

This guide provides essential information for the safe handling and disposal of **Diethyl chlorothiophosphate** (DECTP) waste. It is intended for researchers, scientists, and drug development professionals. Please consult your institution's Environmental Health and Safety (EHS) department for specific protocols and regulatory compliance.

Frequently Asked Questions (FAQs)

Q1: What is **Diethyl chlorothiophosphate** and what are its primary hazards?

A1: **Diethyl chlorothiophosphate** (CAS No. 2524-04-1) is a colorless to light yellow liquid with a strong, disagreeable odor.^{[1][2]} It is primarily used as an intermediate in the manufacturing of pesticides, such as chlorpyrifos, and as an additive for oil and gasoline.^{[1][2][3]} It is a highly toxic and corrosive substance.^{[1][4]} Key hazards include:

- **Toxicity:** It is toxic if swallowed, inhaled, or in contact with skin.^{[4][5]} Inhalation may cause lung edema, with effects that can be delayed.^[4]
- **Corrosivity:** It causes severe skin burns and eye damage.^{[4][5]}
- **Reactivity:** It reacts with water, moisture in the air, and other substances.^{[1][2][6]} This decomposition can produce toxic and corrosive gases like hydrogen chloride.^{[1][2][4]}
- **Flammability:** It is a combustible liquid.^{[4][5]} Vapors can form explosive mixtures with air.^{[1][2]}

Q2: How should I classify waste containing **Diethyl chlorothiophosphate**?

A2: Waste containing **Diethyl chlorothiophosphate** must be classified as hazardous waste. In the United States, this falls under the regulations of the Environmental Protection Agency (EPA), specifically the Resource Conservation and Recovery Act (RCRA).^{[7][8]} Generators are responsible for determining if their waste is hazardous.^{[7][8][9]} Given its properties, DECTP waste would be classified based on its characteristics of toxicity and corrosivity. Consult 40 CFR Part 261 and your state-level environmental agency for precise classification codes.^{[8][9][10]}

Q3: What materials are incompatible with **Diethyl chlorothiophosphate** waste?

A3: To prevent dangerous reactions, **Diethyl chlorothiophosphate** waste must be stored separately from incompatible materials.^[1] Segregation is critical. See the table below for a summary of incompatible substances.

Q4: What are the general principles for storing this waste before disposal?

A4: Proper storage is crucial to ensure safety. Key principles include:

- Container: Use a designated, properly labeled, and corrosion-resistant container.^[5]
- Segregation: Store waste away from the incompatible materials listed in Table 3.^{[1][11]}
- Location: Keep containers in a cool, dry, well-ventilated area designated for hazardous waste, away from heat, sparks, or open flames.^{[5][11]} The storage area should be secured.^[5]
- Closure: Keep the waste container tightly closed to prevent the release of vapors and reaction with atmospheric moisture.^{[5][11]}

Q5: Can I neutralize or treat **Diethyl chlorothiophosphate** waste in my lab?

A5: No. Due to its high reactivity and the toxic byproducts generated, you should not attempt to neutralize or treat **Diethyl chlorothiophosphate** waste in a standard laboratory setting.^{[4][12]} Such procedures can be extremely dangerous, producing toxic gases and heat.^{[1][12]} Treatment and disposal must be handled by a licensed hazardous waste disposal company.^[5]

Data Presentation

Table 1: Physical and Chemical Properties of **Diethyl chlorothiophosphate**

Property	Value
CAS Number	2524-04-1[1]
Molecular Formula	C ₄ H ₁₀ ClO ₂ PS[1][3]
Molecular Weight	188.61 g/mol [1][5]
Appearance	Colorless to light yellow/amber liquid[1][2]
Odor	Disagreeable, garlic-like odor[1][3]
Boiling Point	96 °C[1]
Melting Point	-75 °C[1]
Flash Point	92 °C (197.6 °F) - closed cup[4]
Density	1.2 g/mL at 25 °C[1][13]
Vapor Pressure	1.4 mmHg at 50 °C[1]
Water Solubility	Insoluble; decomposes and hydrolyzes in water[1][2][4]

Table 2: Hazard Identification

Identifier	Classification
Signal Word	Danger
Hazard Class	8 (Corrosive), 6.1 (Toxic)[1]
Packing Group	II[1]
GHS Hazard Statements	H302 (Harmful if swallowed), H311 + H331 (Toxic in contact with skin or if inhaled), H314 (Causes severe skin burns and eye damage), H411 (Toxic to aquatic life with long-lasting effects)

Table 3: Incompatible Materials

Material Class	Examples	Potential Hazard
Water / Moisture	Humid air, aqueous solutions	Decomposes to produce toxic and corrosive hydrogen chloride gas.[1][2][4]
Bases	Sodium hydroxide, amines	Incompatible, can cause a reaction.[1][2][6]
Strong Oxidizing Agents	Peroxides, nitrates	Incompatible, can cause a vigorous reaction.[1][2][6]
Alcohols	Methanol, ethanol	Incompatible.[1][2][6]
Metals	(in presence of moisture)	Can evolve flammable hydrogen gas.[1][2][12]

Troubleshooting Guide

Problem: I have a small spill of **Diethyl chlorothiophosphate**.

Solution: For a very small spill, follow your institution's EHS-approved protocol. A general procedure is:

- Alert Personnel: Inform others in the immediate area.
- Evacuate: If the spill is significant or you feel unsafe, evacuate the area and contact EHS.
- Ventilate: Ensure the area is well-ventilated.[4]
- Wear PPE: At a minimum, wear a lab coat, chemical splash goggles, and appropriate chemical-resistant gloves.[9] For larger spills, a respirator may be necessary.[9]
- Containment: Do NOT use water.[6][12] Cover the spill with a dry, inert absorbent material like sand, dry earth, or vermiculite.[4][6]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste.[4][11]
- Decontamination: Clean the spill area as per your lab's specific procedures for this chemical.
- Disposal: Dispose of the cleanup materials as hazardous waste.

Problem: The waste container is bulging or showing signs of pressure buildup.

Solution:

- DO NOT OPEN THE CONTAINER. A bulging container indicates a chemical reaction is occurring inside, likely due to contamination (e.g., with water), which is generating gas.[1][2]
- Isolate the Area: Cordon off the area around the container and inform all personnel to stay away.
- Contact EHS Immediately: Report the situation to your institution's EHS or hazardous materials team. They are trained to handle such situations. Containers may explode if heated or contaminated.[1][2]

Problem: I accidentally mixed **Diethyl chlorothiophosphate** waste with an aqueous waste stream.

Solution:

- **Alert Others & Isolate:** Immediately inform personnel in the area. Do not handle the container. Be aware that toxic and corrosive gases (hydrogen chloride) are likely being generated.^{[1][2]}
- **Ventilate:** If it is safe to do so, ensure maximum ventilation by opening a chemical fume hood sash. Do not remain in the area.
- **Evacuate & Report:** Evacuate the immediate laboratory area and contact your EHS department or emergency response team at once. Inform them of the specific chemicals that were mixed.

Protocols

Protocol 1: Waste Handling and Segregation for Disposal

This protocol outlines the steps for accumulating DECTP waste prior to its removal by a licensed disposal company.

- **Waste Identification:** Clearly identify all waste streams containing **Diethyl chlorothiophosphate**.
- **Container Selection:** Use a designated, clean, and dry container made of compatible material with a tightly sealing lid. The container must be in good condition.
- **Labeling:** Label the container with "Hazardous Waste" and the full chemical name: "**Diethyl chlorothiophosphate**". Include the specific hazards (e.g., Toxic, Corrosive, Water-Reactive).
- **Accumulation:** Keep the container closed at all times except when adding waste. Place the container in a designated satellite accumulation area that is under the control of the laboratory personnel.
- **Segregation:** Ensure the container is stored in secondary containment and segregated from the incompatible materials listed in Table 3.
- **Disposal Request:** Once the container is full or waste is no longer being generated, contact your institution's EHS department to arrange for pickup and disposal by a certified hazardous

waste contractor.^[5]

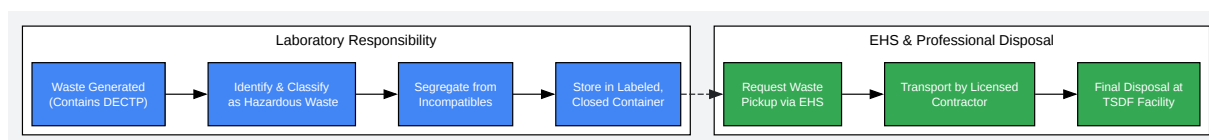
Protocol 2: Small Spill Cleanup

This protocol is for incidental spills that can be safely managed by trained laboratory personnel.

- **Assess the Situation:** Evaluate the size of the spill and the immediate risks. If the spill is large, there is a risk of fire, or you are unsure, evacuate and call for emergency assistance.
- **Assemble Materials:** Gather the spill kit, which must contain:
 - **Personal Protective Equipment (PPE):** Chemical splash goggles, face shield, chemical-resistant gloves (e.g., butyl rubber), and a lab coat or apron.
 - **Absorbent Material:** Dry sand, vermiculite, or other non-combustible absorbent material.
 - **Tools:** Plastic scoop or dustpan.
 - **Waste Container:** A sealable, labeled container for hazardous waste.
- **Control the Spill:**
 - Stop the source of the spill if it can be done without risk.
 - Cover the liquid with the inert absorbent material, starting from the outside and working inwards.^[4] Do not use combustible materials like paper towels.
- **Collect Waste:**
 - Once the liquid is fully absorbed, carefully scoop the material into the designated hazardous waste container.
 - Seal the container tightly.
- **Decontaminate:**
 - Wipe down the spill area with a suitable solvent (as recommended by your EHS department) and cleaning cloths.

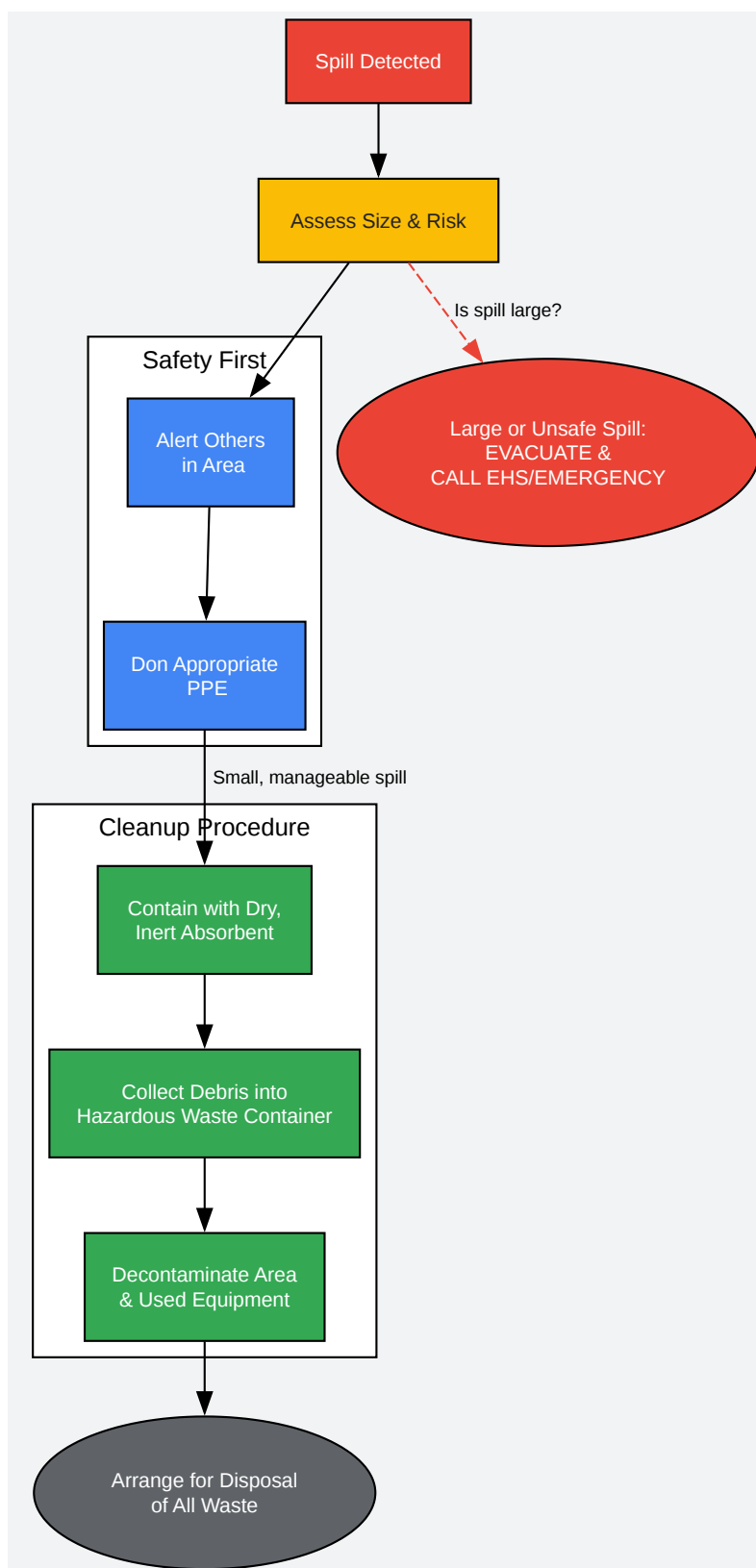
- Place all contaminated cleaning materials, including used PPE, into the hazardous waste container.
- Final Steps:
 - Label the waste container with a description of its contents (e.g., "**Diethyl chlorothiophosphate** spill debris").
 - Arrange for disposal through your EHS department.
 - Wash hands thoroughly.

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for safe management of **Diethyl chlorothiophosphate** waste.



[Click to download full resolution via product page](#)

Caption: Decision logic for responding to a **Diethyl chlorothiophosphate** spill.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. Diethyl chlorothiophosphate | 2524-04-1 [chemicalbook.com]
- 3. Diethyl chlorothiophosphate CAS# 2524-04-1 [agrochemicals.com.cn]
- 4. ICSC 0448 - DIETHYLTHIOPHOSPHORYL CHLORIDE(OBSOLETE) [chemicalsafety.ilo.org]
- 5. tcichemicals.com [tcichemicals.com]
- 6. DIETHYLTHIOPHOSPHORYL CHLORIDE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. m.youtube.com [m.youtube.com]
- 8. epa.gov [epa.gov]
- 9. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 10. dtsc.ca.gov [dtsc.ca.gov]
- 11. fishersci.com [fishersci.com]
- 12. abdurrahmanince.net [abdurrahmanince.net]
- 13. Diethyl chlorothiophosphate | CAS#:2524-04-1 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [Technical Support Center: Diethyl Chlorothiophosphate Waste Management]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041372#safe-disposal-of-diethyl-chlorothiophosphate-waste]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com